

L-Tryptophan-1-¹³C CAS number 81201-92-5

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Compound of Interest

Compound Name: *L-Tryptophan-1-¹³C*

Cat. No.: B1469580

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An In-depth Technical Guide to L-Tryptophan-1-¹³C

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-Tryptophan-1-¹³C (CAS Number: 81201-92-5) is a stable isotope-labeled version of the essential amino acid L-Tryptophan, where the carbon atom at the C1 position (the carboxyl carbon) is replaced with its heavy isotope, ¹³C. This isotopic enrichment makes it an invaluable tool in various research applications, particularly in metabolic studies, proteomics, and drug development. Its use allows for the precise tracing and quantification of tryptophan and its metabolites in complex biological systems without the safety concerns associated with radioactive isotopes.

L-Tryptophan itself is a precursor for the synthesis of several critical biomolecules, including the neurotransmitter serotonin, the neurohormone melatonin, and nicotinamide adenine dinucleotide (NAD⁺). Roughly 95% of tryptophan is metabolized through the kynurenine pathway, which produces a range of neuroactive and immunomodulatory compounds.^{[1][2][3]} Given the implication of these pathways in neurological disorders, immune responses, and cancer, L-Tryptophan-1-¹³C serves as a powerful probe for investigating disease mechanisms and the efficacy of therapeutic agents.^{[1][4]}

Physicochemical and Spectroscopic Data

The fundamental properties of L-Tryptophan-1-¹³C are summarized below. This data is essential for experimental design, including preparation of standards, and for analysis using

techniques like mass spectrometry.

Property	Value	Source
CAS Number	81201-92-5	
Molecular Formula	$^{13}\text{CC}_{10}\text{H}_{12}\text{N}_2\text{O}_2$	
Molecular Weight	205.22 g/mol	
Isotopic Purity	≥ 99 atom % ^{13}C	
Chemical Purity	$\geq 98\%$	
Appearance	Solid	
Melting Point	280-285 °C (decomposes)	
Optical Activity	$[\alpha]_{20/D} -30.5^\circ$, c = 1 in H_2O	
Mass Shift	M+1	

Core Applications in Research

L-Tryptophan-1- ^{13}C is primarily used as a tracer and an internal standard in a variety of analytical techniques.

- **Metabolic Flux Analysis:** It is used to trace the metabolic fate of tryptophan through key pathways like the kynurenine and serotonin pathways. By measuring the incorporation of the ^{13}C label into downstream metabolites, researchers can quantify the activity and flux of these pathways under different physiological or pathological conditions.
- **Quantitative Proteomics:** In techniques like Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC), L-Tryptophan-1- ^{13}C can be used for the quantitative determination of proteins via mass spectrometry.
- **Clinical Diagnostics:** The ^{13}C -Tryptophan breath test is a non-invasive method to study in vivo tryptophan metabolism. After oral administration of ^{13}C -labeled tryptophan, the rate of its catabolism can be assessed by measuring the amount of $^{13}\text{CO}_2$ exhaled. This has been

explored as a potential biomarker for conditions with altered tryptophan-kynurenine metabolism, such as major depressive disorder.

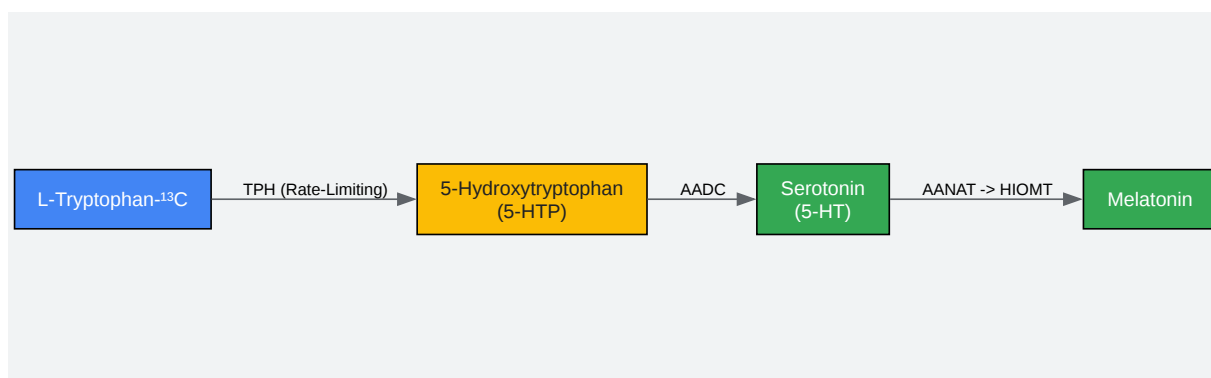
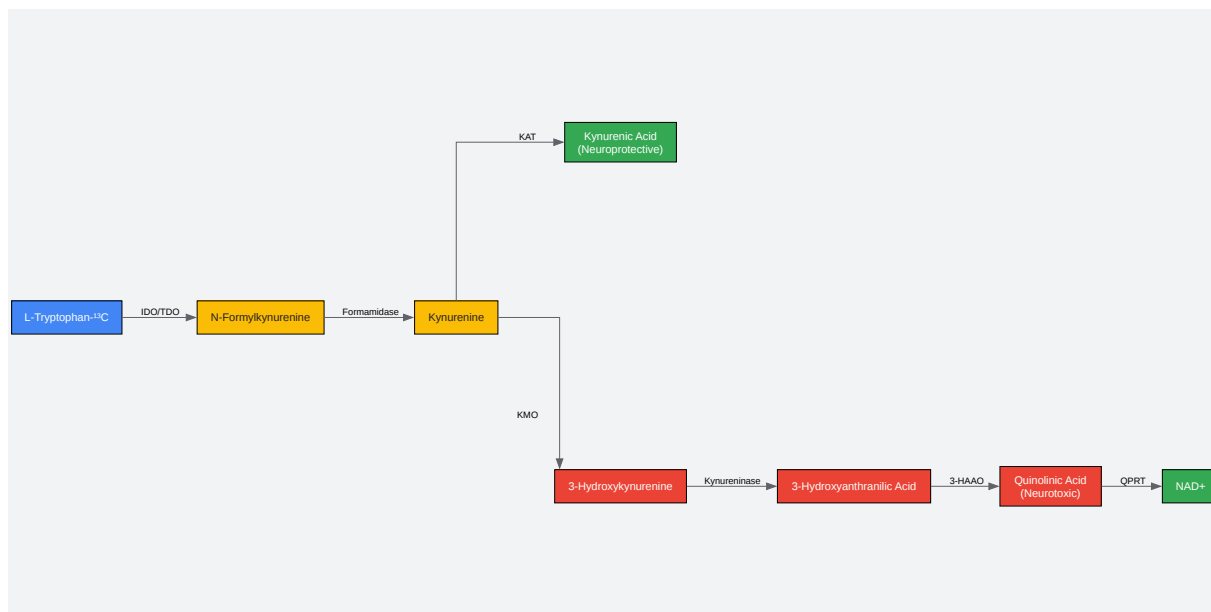
- **Internal Standard:** Due to its identical chemical behavior and distinct mass, it serves as an ideal internal standard for the accurate quantification of unlabeled L-Tryptophan in biological samples using NMR, GC-MS, or LC-MS.

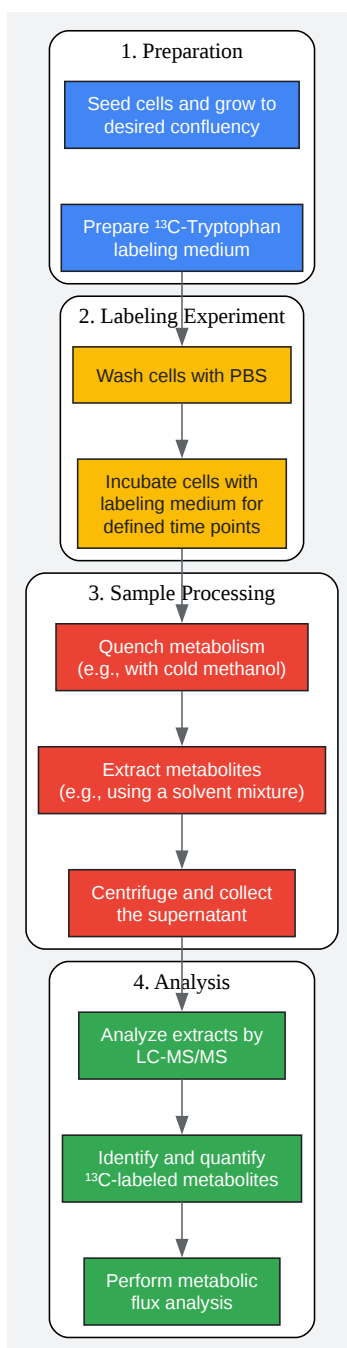
Major Signaling Pathways

L-Tryptophan is metabolized through several key pathways, with the Kynurenine and Serotonin pathways being the most significant in physiology and disease.

The Kynurenine Pathway

Approximately 95% of free L-Tryptophan is catabolized through the kynurenine pathway. This pathway is initiated by the enzymes Tryptophan 2,3-dioxygenase (TDO), primarily in the liver, and Indoleamine 2,3-dioxygenase (IDO), which is active in extrahepatic tissues and is induced by inflammatory cytokines. The pathway generates several bioactive metabolites, including kynurenic acid (a neuroprotectant) and quinolinic acid (a neurotoxin), before ultimately leading to the de novo synthesis of NAD⁺. Dysregulation of this pathway is linked to various neurological and immunological disorders.





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